

An In-depth Technical Guide to (2-Propoxypyridin-3-yl)boronic acid

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Compound of Interest

Compound Name: (2-Propoxypyridin-3-yl)boronic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **(2-Propoxypyridin-3-yl)boronic acid**. The information is curated for professionals in research and drug development who require detailed data for experimental design and compound evaluation.

Core Chemical Properties

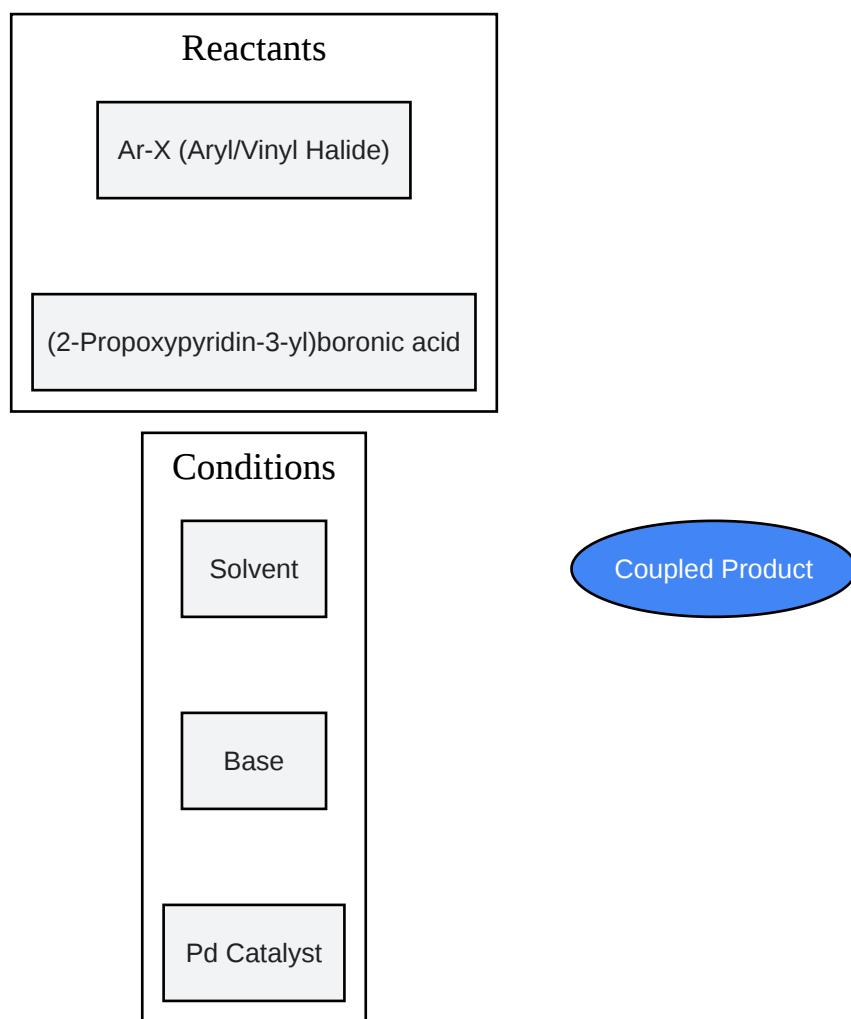
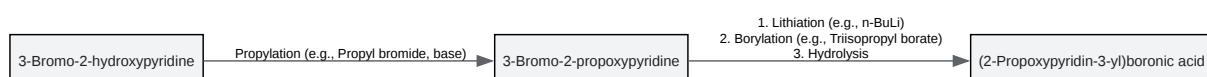
(2-Propoxypyridin-3-yl)boronic acid is a substituted pyridinylboronic acid with the molecular formula C₈H₁₂BNO₃ and a molecular weight of approximately 181 g/mol [1]. While specific experimental data for this compound is limited, its properties can be estimated based on closely related analogs.

Property	Value/Information	Source/Analogy
Molecular Formula	C8H12BNO3	[1]
Molecular Weight	181 g/mol	[1]
CAS Number	1218790-85-2	[1]
Melting Point	Estimated to be in the range of 100-150 °C. The melting point of the analogous 2-ethoxypyridine-3-boronic acid is 103-103.8 °C[2], and for 2-methoxypyridine-3-boronic acid, it is 140-144 °C.	Analogy
Boiling Point	Data not available. Boronic acids often decompose at high temperatures.	
Solubility	Expected to be soluble in organic solvents like methanol, and sparingly soluble in water. The solubility of boronic acids can be influenced by pH and the presence of diols[3].	General knowledge of boronic acids
Stability	Boronic acids are generally stable under standard ambient conditions but can be sensitive to strong oxidizing agents[4]. They may undergo dehydration to form boroxines (cyclic anhydrides). For handling, it is advisable to store in a cool, dry place under an inert atmosphere.	General knowledge of boronic acids

Synthesis and Reactivity

The synthesis of **(2-Propoxypyridin-3-yl)boronic acid** is not explicitly detailed in the available literature. However, a general and effective method for the preparation of pyridinylboronic acids involves a halogen-metal exchange of a corresponding bromopyridine precursor, followed by borylation with a trialkyl borate.

A plausible synthetic pathway is outlined below:



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